

Application Notes and Protocols for NSC73306

Stock Solutions in In Vitro Research

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Compound of Interest

Compound Name: NSC73306

Cat. No.: B15600993

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Introduction

NSC73306 is a thiosemicarbazone compound that has demonstrated selective cytotoxic activity against cancer cells exhibiting multidrug resistance (MDR), particularly those overexpressing P-glycoprotein (P-gp/MDR1). Its unique mechanism of action, which is dependent on functional P-gp, makes it a compound of interest for circumventing drug resistance in cancer. Proper preparation of stock and working solutions of **NSC73306** is critical for obtaining reproducible and reliable results in in vitro studies. These application notes provide detailed protocols for the solubilization, storage, and use of **NSC73306** in cell-based assays.

Data Presentation

Chemical and Physical Properties of NSC73306

Property	Value	Source
Synonyms	2-(1,2-Dihydro-2-oxo-3H-indol-3-ylidene)-N-(4-methoxyphenyl)hydrazinecarbothioamide, NSC 671054, NSC 73304	
Appearance	Yellow to light brown powder	
Molecular Weight	393.27 g/mol	Inferred from chemical formula
Solubility	DMSO: ≥10 mg/mL	
Storage (Powder)	2-8°C	

Recommended Stock and Working Solution Parameters

Parameter	Recommendation	Notes
Stock Solution Solvent	Dimethyl Sulfoxide (DMSO), cell culture grade	Use of sterile, cell culture grade DMSO is crucial to avoid cytotoxicity from solvent impurities.
Stock Solution Concentration	10-25 mg/mL (approximately 25-64 mM)	A 10 mg/mL stock solution is a commonly used concentration.
Stock Solution Storage	-20°C in small aliquots	Aliquoting is recommended to avoid repeated freeze-thaw cycles, which can degrade the compound.
Working Solution Diluent	Complete cell culture medium	The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to minimize solvent-induced effects on cells.
Working Concentration Range	Varies by cell line and assay; typically in the μM range.	IC50 values have been reported in the low μM range for P-gp expressing cells.

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL NSC73306 Stock Solution

Materials:

- **NSC73306** powder
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
- Sterile, amber microcentrifuge tubes or cryovials

- Vortex mixer
- Calibrated pipettes and sterile filter tips

Procedure:

- Pre-warm DMSO: Bring the cell culture grade DMSO to room temperature.
- Weigh **NSC73306**: In a sterile microcentrifuge tube, carefully weigh out the desired amount of **NSC73306** powder. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of **NSC73306**.
- Add DMSO: Add the appropriate volume of sterile DMSO to the tube containing the **NSC73306** powder. In this example, add 1 mL of DMSO.
- Dissolve the Compound: Tightly cap the tube and vortex vigorously for 1-2 minutes until the powder is completely dissolved. A clear, yellow to light brown solution should be obtained. Gentle warming in a 37°C water bath can aid in dissolution if necessary.
- Aliquot for Storage: Dispense the stock
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